In-Depth Technical Guide to 4-Bromopyridine-2,6-dimethanol

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Compound of Interest

Compound Name:	*4-Bromopyridine-2,6-dimethanol*
CAS No.:	*120491-88-5*
Cat. No.:	*B053160*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Bromopyridine-2,6-dimethanol** (CAS No. 120491-88-5), a key building block in medicinal chemistry and organic synthesis. This document details its chemical and physical properties, commercial availability, safety and handling guidelines, and its application in synthetic protocols.

Core Compound Properties

4-Bromopyridine-2,6-dimethanol, also known as (4-bromopyridine-2,6-diyl)dimethanol or 4-Bromo-2,6-bis(hydroxymethyl)pyridine, is a solid, bifunctional pyridine derivative. Its structure, featuring a bromine atom and two hydroxymethyl groups, offers multiple reaction sites for the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **4-Bromopyridine-2,6-dimethanol**

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Property	Value	Source(s)
CAS Number	120491-88-5	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	$C_7H_8BrNO_2$	--INVALID-LINK--
Molecular Weight	218.05 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Boiling Point	369.7°C at 760 mmHg	--INVALID-LINK--
Flash Point	177.4°C	--INVALID-LINK--
Density	1.724 g/cm³	--INVALID-LINK--
Purity	Typically ≥95% - 98%	--INVALID-LINK--
InChI Key	YKHIIERVIUJUBD-UHFFFAOYSA-N	--INVALID-LINK--
Canonical SMILES	C1=C(C=C(N=C1CO)CO)Br	--INVALID-LINK--

Commercial Suppliers

4-Bromopyridine-2,6-dimethanol is available from a number of commercial chemical suppliers. The following table summarizes some of the key suppliers and their offerings. Researchers should always consult the supplier's certificate of analysis for lot-specific purity and data.

Table 2: Commercial Supplier Information

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Supplier	Product Name	Purity	Notes
--INVALID-LINK--	4-Bromo-2,6-bis(hydroxymethyl)pyridine	-	Provides physical property data.
--INVALID-LINK--	4-Bromopyridine-2,6-dimethanol	98%	Available in various quantities.
--INVALID-LINK--	(4-Bromopyridine-2,6-diyl)dimethanol	95%	Provides safety and storage information.
--INVALID-LINK--	(4-Bromopyridine-2,6-diyl)dimethanol	-	Listed as a commercial source.
--INVALID-LINK--	(4-bromopyridine-2,6-diyl)dimethanol	-	Listed as a commercial source.

Safety and Handling

Appropriate safety precautions should be taken when handling **4-Bromopyridine-2,6-dimethanol**. The following information is based on data for the compound and structurally related chemicals.

Table 3: Hazard and Precautionary Statements

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Category	Codes	Description
Hazard Statements	H302, H315, H319, H335	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
Precautionary Statements	P261, P280, P301+P312, P302+P352, P305+P351+P338	Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection. IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. IF ON SKIN: Wash with plenty of soap and water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere. Recommended storage temperature is 2-8°C.

Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-Bromopyridine-2,6-dimethanol** is not readily available in the reviewed literature, a common synthetic route involves the reduction of the corresponding diester, diethyl 4-bromopyridine-2,6-dicarboxylate.

A key application of **4-Bromopyridine-2,6-dimethanol** is its use as a precursor in the synthesis of other valuable building blocks. The following is a detailed protocol for the synthesis of 4-Bromo-2,6-bis(bromomethyl)pyridine, a highly reactive intermediate, using **4-Bromopyridine-2,6-dimethanol** as the starting material.

Experimental Protocol: Synthesis of 4-Bromo-2,6-bis(bromomethyl)pyridine[1]

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This protocol is adapted from established procedures for the synthesis of 2,6-bis(bromomethyl)pyridine.[1]

- Materials:
  - 4-bromo-2,6-pyridinedimethanol
  - 48% Hydrobromic acid
  - Saturated aqueous solution of sodium bicarbonate
  - Dichloromethane
  - Anhydrous sodium sulfate
- Procedure:
  - To a solution of 4-bromo-2,6-pyridinedimethanol in a round-bottom flask, slowly add an excess of 48% hydrobromic acid.[1]
  - Heat the reaction mixture to reflux (approximately 125 °C) and maintain for 6-8 hours.[1]
  - Cool the mixture to room temperature.[1]
  - Carefully neutralize the reaction mixture by the slow addition of a saturated aqueous solution of sodium bicarbonate until the pH is approximately 8.[1]
  - Extract the aqueous layer with dichloromethane (3 x 50 mL).[1]
  - Combine the organic layers and dry over anhydrous sodium sulfate.[1]
  - Filter and remove the solvent under reduced pressure to yield the crude product.
  - Purify the product by column chromatography on silica gel.

Applications in Drug Discovery and Organic Synthesis

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Substituted pyridine scaffolds are integral to medicinal chemistry due to their presence in a wide range of biologically active compounds. **4-Bromopyridine-2,6-dimethanol** serves as a versatile building block for creating diverse molecular architectures. The bromine atom provides a handle for cross-coupling reactions (e.g., Suzuki, Stille, Buchwald-Hartwig), while the two hydroxymethyl groups can be further functionalized, for example, by conversion to bromomethyl groups to introduce electrophilic sites.

The resulting 2,6-disubstituted pyridine core is a common motif in compounds investigated for various therapeutic areas. While direct biological activity data for **4-Bromopyridine-2,6-dimethanol** is not widely published, its derivatives are of interest in the development of novel therapeutic agents.

Visualizations

The following diagrams illustrate the synthetic utility of **4-Bromopyridine-2,6-dimethanol**.

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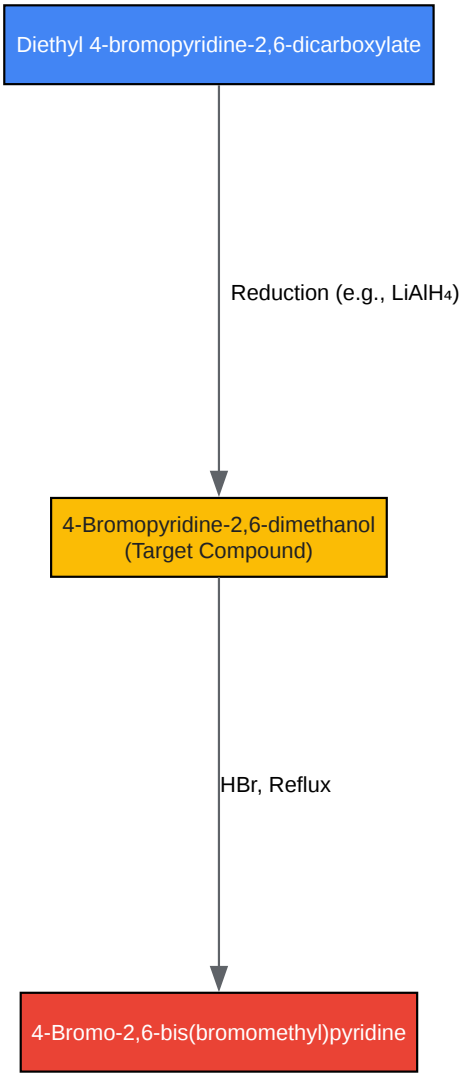

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Caption: Synthetic pathway from a diester to 4-Bromo-2,6-bis(bromomethyl)pyridine.

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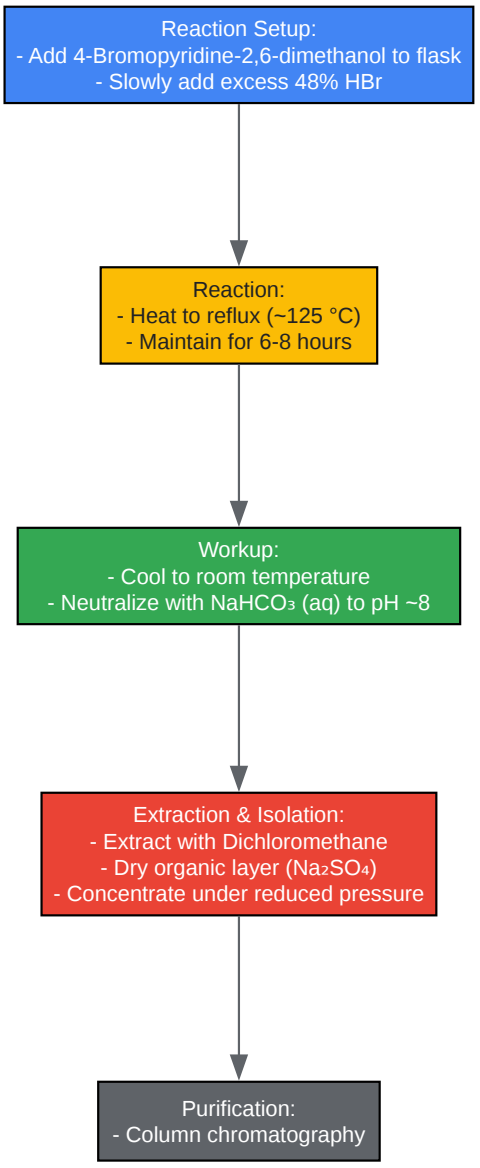

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Caption: Experimental workflow for the synthesis of 4-Bromo-2,6-bis(bromomethyl)pyridine.

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide to 4-Bromopyridine-2,6-dimethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053160/docs#in-depth-technical-guide-to-4-bromopyridine-2-6-dimethanol]

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